

# An In-depth Technical Guide to Atomic Nitrogen Energy Levels and Transitions

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This technical guide provides a comprehensive overview of the core principles governing the energy levels and electronic transitions of atomic nitrogen. A thorough understanding of these quantum mechanical properties is crucial for a wide range of applications, from plasma physics and astrophysics to the nuances of nitrogen chemistry in biological systems and drug development. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of the underlying atomic architecture.

## Electronic Configuration and Term Symbols

Atomic nitrogen, with an atomic number of 7, possesses seven electrons. In its ground state, the electron configuration is  $1s^2 2s^2 2p^3$ .<sup>[1][2]</sup> The two electrons in the 1s subshell and the two in the 2s subshell are considered core electrons, leaving three valence electrons in the 2p subshell. According to Hund's rules, these three 2p electrons will occupy separate orbitals ( $p_x$ ,  $p_y$ ,  $p_z$ ) with parallel spins to maximize the total spin multiplicity.

This arrangement gives rise to the ground state term symbol  $4S^{\circ}_{3/2}$ . The components of this term symbol are interpreted as follows:

- $4$  (Quartet): The superscript represents the spin multiplicity, calculated as  $2S+1$ , where  $S$  is the total spin angular momentum. With three unpaired electrons each having a spin of  $+\frac{1}{2}$ , the total spin  $S$  is  $\frac{3}{2}$ , resulting in a multiplicity of  $2(\frac{3}{2}) + 1 = 4$ .
- $S$ : The letter denotes the total orbital angular momentum ( $L$ ). For the ground state, the individual orbital angular momenta of the  $p$  electrons ( $l=1$  for each) are arranged such that the total  $L$  is  $0$ , which is represented by the letter  $S$ .
- $^{\circ}$  (Odd Parity): The superscript 'o' indicates that the parity of the electronic wavefunction is odd. Parity is determined by summing the orbital angular momentum quantum numbers of all electrons.
- $_{3/2}$ : The subscript is the total angular momentum ( $J$ ), which is the vector sum of the total orbital and total spin angular momenta ( $J = L + S$ ). For the ground state,  $J = 0 + \frac{3}{2} = \frac{3}{2}$ .

The electronic configuration of atomic nitrogen gives rise to a series of excited states with different term symbols, including doublet (spin multiplicity of 2) and other quartet states.

## Energy Levels of Neutral Atomic Nitrogen (N I)

The energy levels of neutral atomic nitrogen have been extensively studied and are well-documented. The following table summarizes some of the key energy levels, with data sourced from the National Institute of Standards and Technology (NIST) Atomic Spectra Database.[3]



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Table 1: Selected Energy Levels of Neutral Atomic Nitrogen (N I). Data from the NIST Atomic Spectra Database.[3]

## Electronic Transitions and Selection Rules

Electronic transitions between different energy levels in an atom are governed by a set of quantum mechanical selection rules. These rules determine whether a transition is "allowed" or "forbidden." For electric dipole transitions, which are the most common, the selection rules are:

- Change in total angular momentum ( $\Delta J$ ):  $\Delta J = 0, \pm 1$ , with the exception that a transition from  $J=0$  to  $J=0$  is forbidden.
- Change in parity: The parity of the initial and final states must be different (i.e., one must be even and the other odd).
- Change in total orbital angular momentum ( $\Delta L$ ):  $\Delta L = 0, \pm 1$ .
- Change in total spin angular momentum ( $\Delta S$ ):  $\Delta S = 0$  (for intercombination lines, this rule can be relaxed).

## Allowed and Forbidden Transitions

Transitions that obey all the selection rules are considered allowed and typically have high transition probabilities, resulting in strong spectral lines. Transitions that violate one or more of these rules are termed forbidden. While much less probable, forbidden transitions can still occur, particularly in low-density environments such as the upper atmosphere and astrophysical plasmas, where the time between atomic collisions is long.

The following table presents a selection of prominent transitions for neutral atomic nitrogen, including their wavelengths and transition probabilities ( $A_{ki}$ ), which represent the rate of spontaneous emission.



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Table 2: Selected Transitions of Neutral Atomic Nitrogen (N I). Data compiled from various spectroscopic sources.

## Experimental Protocols for Studying Atomic Nitrogen

The experimental investigation of atomic nitrogen energy levels and transitions relies heavily on various spectroscopic techniques. Below are detailed methodologies for two key experimental approaches.

### Emission Spectroscopy of a Nitrogen Plasma Source

This method involves generating a plasma containing atomic nitrogen and analyzing the emitted light.

**Objective:** To observe and measure the wavelengths of emission lines from excited atomic nitrogen.

**Methodology:**

- Plasma Generation:
  - A gas discharge is created in a low-pressure chamber filled with pure nitrogen (N<sub>2</sub>) gas or a mixture of nitrogen and an inert gas like argon.

- Common methods for plasma generation include direct current (DC) discharges, radio frequency (RF) discharges, or microwave discharges.
- The energetic electrons in the plasma dissociate the  $N_2$  molecules into nitrogen atoms and excite these atoms to higher electronic states.
- Light Collection and Dispersion:
  - The light emitted from the plasma is collected using a lens and focused onto the entrance slit of a spectrometer.
  - A high-resolution spectrometer, such as a Czerny-Turner or Echelle spectrometer, is used to disperse the light into its constituent wavelengths.
- Detection and Data Acquisition:
  - The dispersed light is detected by a charge-coupled device (CCD) or a photomultiplier tube (PMT).
  - The detector records the intensity of light at each wavelength, generating an emission spectrum.
- Data Analysis:
  - The wavelengths of the observed emission lines are determined by calibrating the spectrometer with a known light source (e.g., a mercury-argon lamp).
  - The measured wavelengths are then compared to established databases, such as the NIST Atomic Spectra Database, to identify the specific electronic transitions of atomic nitrogen.

## Two-Photon Absorption Laser-Induced Fluorescence (TALIF)

TALIF is a sensitive and non-intrusive technique for detecting and quantifying ground-state atomic nitrogen.<sup>[4][5]</sup>

Objective: To measure the concentration of ground-state atomic nitrogen.

## Methodology:

- Two-Photon Excitation:
  - A tunable pulsed laser, typically a dye laser or an optical parametric oscillator (OPO), is used to generate a high-intensity laser beam.
  - The laser wavelength is tuned to exactly half the energy difference between the ground state and a suitable excited state of atomic nitrogen. A common excitation scheme for atomic nitrogen involves excitation from the  $2p^3\ ^4S^{\circ}_{3/2}$  ground state to the  $3p\ ^4D^{\circ}$  state using photons at approximately 207 nm.
  - The laser beam is focused into the region of interest containing atomic nitrogen. The high photon density allows for the simultaneous absorption of two photons, exciting the nitrogen atoms to the higher energy level.
- Fluorescence Detection:
  - The excited nitrogen atoms will then relax to a lower energy state via fluorescence, emitting a photon at a longer wavelength. For the 207 nm excitation, fluorescence is typically observed at around 869 nm.
  - This fluorescence is collected at a 90-degree angle to the laser beam path using a lens system.
- Signal Filtering and Detection:
  - An optical filter is used to block scattered laser light and allow only the fluorescence wavelength to pass through.
  - The filtered fluorescence signal is detected by a sensitive photodetector, such as a photomultiplier tube (PMT).
- Data Acquisition and Analysis:
  - The PMT signal is recorded using a fast oscilloscope or a boxcar averager to improve the signal-to-noise ratio.

- The intensity of the fluorescence signal is proportional to the square of the laser intensity and the concentration of ground-state atomic nitrogen.
- Absolute concentrations can be determined by calibrating the system with a known concentration of a reference gas, such as krypton, which has a two-photon transition in a similar wavelength range.

## Visualizations of Atomic Nitrogen Properties

The following diagrams illustrate the electronic structure and key transitions of atomic nitrogen.



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Caption: Ground state electronic configuration of atomic nitrogen.



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Caption: Simplified energy level diagram showing key transitions in neutral atomic nitrogen.

## Conclusion

The electronic structure of atomic nitrogen gives rise to a complex yet well-defined set of energy levels and transitions. The principles outlined in this guide, from the ground state configuration to the selection rules governing spectral lines, are fundamental to interpreting the behavior of nitrogen in various environments. The experimental protocols described provide a framework for the empirical investigation of these properties. For researchers in fields ranging from materials science to drug development, a solid grasp of atomic nitrogen's energy landscape is an invaluable tool for both fundamental research and practical applications.

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